

A Technical Guide to High-Purity Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$ for Research Applications

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Compound of Interest

Compound Name: Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$

Cat. No.: B15140456

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This technical guide is intended for researchers, scientists, and drug development professionals interested in the procurement and application of high-purity, isotopically labeled Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$. This stable isotope-labeled compound is a critical tool for quantitative analysis of liothyronine (T3), a potent thyroid hormone, in various biological matrices. Its use as an internal standard in mass spectrometry-based assays ensures high accuracy and precision, which is essential for pharmacokinetic studies, clinical diagnostics, and metabolic research.

Commercial Suppliers and Product Specifications

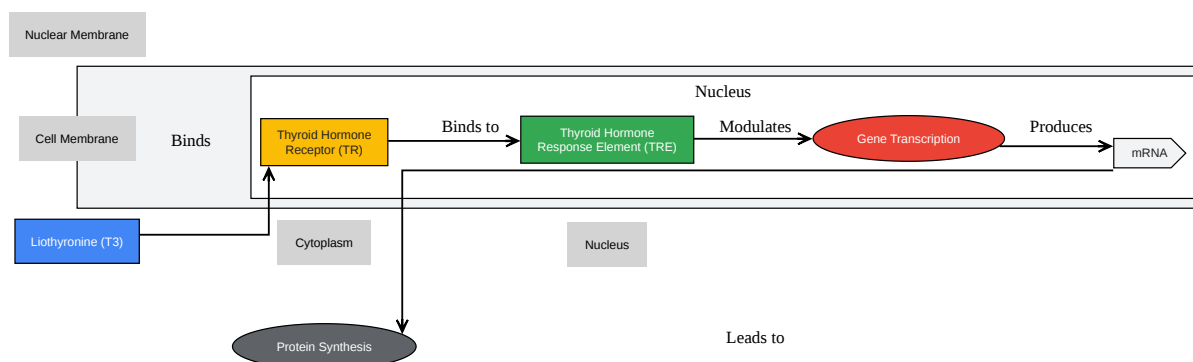
Several commercial suppliers offer high-purity Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$ for research purposes. While specific batch purity and isotopic enrichment are typically detailed in the Certificate of Analysis provided upon purchase, the following suppliers consistently list this product.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Available Quantities
MedChemExpress	Liothyronine- ¹³ C ₉ , ¹⁵ N	1213569-04-0	C ₆ ¹³ C ₉ H ₁₂ I ₃ ¹⁵ NO ₄	660.9	1 mg
Pharmaffiliates	Liothyronine-[¹³ C ₉ , ¹⁵ N]	1213569-04-0	C ₆ ¹³ C ₉ H ₁₂ I ₃ ¹⁵ NO ₄	660.9	Enquire
Sinco Pharmachem Inc.	Liothyronine-15N-13C ₉	1213569-04-0	C ₆ ¹³ CH ₁₂ I ₃ ¹⁵ N O ₄	660.87	10mg/vial, 25mg/vial, 50mg/vial
Simson Pharma Limited	rac-Liothyronine-15N-13C ₉	3130-96-9	Not Specified	Not Specified	Enquire
Aquigen Bio Sciences	Liothyronine-[¹³ C ₉ , ¹⁵ N]	1213569-04-0	C ₆ ¹³ C ₉ H ₁₂ I ₃ ¹⁵ NO ₄	660.9	Enquire

Note: The product from Simson Pharma Limited is listed as a racemic mixture.

The Role of Liothyronine in Cellular Signaling

Liothyronine (T3) is the most active form of thyroid hormone and plays a crucial role in regulating metabolism, growth, and development. It exerts its effects by binding to thyroid hormone receptors (TRs), which are nuclear receptors that function as ligand-activated transcription factors. The binding of T3 to TRs leads to a conformational change in the receptor, which then modulates the transcription of target genes. This signaling pathway is fundamental to numerous physiological processes.



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Figure 1: Simplified Thyroid Hormone Signaling Pathway.

Experimental Protocols: Quantification of Liothyronine in Human Serum using LC-ESI-MS/MS

The following is a detailed protocol for the simultaneous determination of levothyroxine (T4) and liothyronine (T3) in human serum using Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$ as an internal standard. This method is adapted from a published bioanalytical procedure.[1]

1. Preparation of Stock and Working Solutions:

- **Internal Standard Stock Solution:** Prepare a stock solution of Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$ at a concentration of 0.250 mg/mL in methanol.
- **Intermediate Internal Standard Solution:** Mix 0.08 mL of the Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$ stock solution in 50 mL of methanol to achieve a concentration of 400 ng/mL.

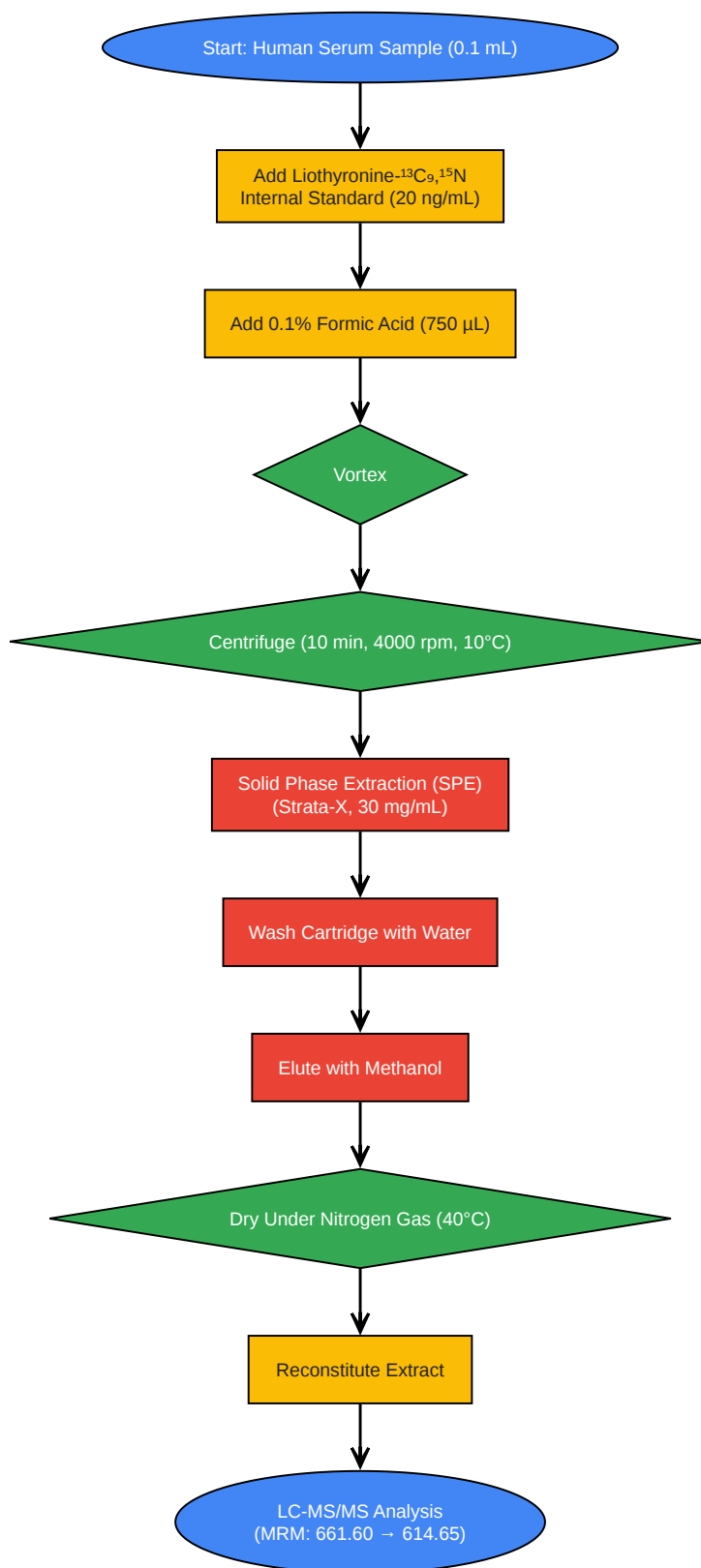
- Mixed Internal Standard Dilution: Mix 2.5 mL of the intermediate internal standard solution with 50 mL of methanol to achieve a final concentration of 20 ng/mL for Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$.

2. Sample Preparation and Extraction:

- To a 0.1 mL spiked serum sample, add the mixed internal standard solution.
- Add 750 μL of 0.1% formic acid (as a buffering agent) to the sample.
- Vortex the sample using a digital pulse mixer.
- Centrifuge the samples for 10 minutes at 4,000 rpm at a temperature of 10°C .
- Load the samples onto Strata-X reverse phase 30 mg/mL extraction cartridges on a positive pressure processor.
- Wash the cartridges with water.
- Elute the analytes with methanol.
- Dry the eluted samples under a stream of inert nitrogen gas at $40^\circ\text{C} \pm 5^\circ\text{C}$.
- Reconstitute the dried extract for analysis.

3. LC-MS/MS Analysis:

- Instrumentation: A UHPLC system coupled with an ESI-MS/MS detector.
- Mass Transitions: The mass transition for Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$ is $661.60 \rightarrow 614.65$.[\[1\]](#)
- Data Acquisition and Processing: Use appropriate software for data collection and processing.



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Figure 2: Workflow for Serum Sample Preparation and Analysis.

Conclusion

High-purity Liothyronine- $^{13}\text{C}_9,^{15}\text{N}$ is an indispensable tool for the accurate quantification of liothyronine in biological samples. Its use as an internal standard in LC-MS/MS methods minimizes analytical variability and enhances the reliability of experimental data. The commercial availability of this compound from multiple suppliers facilitates its integration into research and development workflows. The provided experimental protocol offers a robust starting point for the development of sensitive and specific bioanalytical assays for thyroid hormone research.

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References

- 1. japsonline.com [japsonline.com]
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